

# Health and Safety Considerations for Isophthalic Acid: A Technical Guide

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## Compound of Interest

Compound Name: Isophthalate

Cat. No.: B1238265

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the health and safety considerations associated with isophthalic acid. The information is compiled from various safety data sheets and toxicological reports to ensure a comprehensive understanding for professionals in research and drug development.

## Toxicological Profile

Isophthalic acid exhibits a low order of acute toxicity. The primary health concerns are related to eye irritation. Chronic exposure at high doses has been associated with effects on the kidneys and bladder in animal studies.

## Acute Toxicity

Isophthalic acid has low acute toxicity via oral, dermal, and inhalation routes.[1] Ingestion may cause gastrointestinal irritation.[2]

## Irritation and Sensitization

The substance is considered to be a slight skin irritant and a serious eye irritant.[3] It is not classified as a skin sensitizer.

## Chronic Toxicity and Carcinogenicity

Long-term exposure studies in rats indicated the formation of kidney and bladder calculi at high doses.[4] There is no evidence to suggest that isophthalic acid is carcinogenic.[5][6]

## Reproductive and Developmental Toxicity

Current data does not indicate that isophthalic acid is a reproductive or developmental toxicant.[6] However, some sources suggest it is suspected of damaging fertility.[4] Phthalates, as a class of chemicals, have been associated with reproductive and developmental toxicity in animal studies, but isophthalic acid itself is rapidly metabolized and excreted.[1][4][7][8]

## Exposure Controls and Personal Protection

To ensure the safety of personnel handling isophthalic acid, appropriate engineering controls and personal protective equipment (PPE) should be utilized.

### Engineering Controls

Work should be conducted in a well-ventilated area to minimize the inhalation of dust.[4][9] Local exhaust ventilation is recommended where dust may be generated.[5][10]

### Personal Protective Equipment

- Eye/Face Protection: Chemical safety goggles or glasses are recommended to prevent eye contact.[3][4][10][11][12][13]
- Skin Protection: Protective gloves should be worn to prevent skin contact.[3][5][10] Suitable protective clothing is also recommended.[3][4][11][12]
- Respiratory Protection: If dust is generated and engineering controls are not sufficient, a particulate filter respirator is recommended.[3][5][9][10]

## Handling and Storage

Proper handling and storage procedures are crucial to maintain the integrity of the compound and ensure a safe working environment.

### Handling

Avoid contact with skin and eyes and limit all unnecessary personal contact.[3][4] Do not eat, drink, or smoke when handling the substance.[4][10] Wash hands thoroughly after handling.[3][4]

## Storage

Store in a cool, dry, well-ventilated area in a tightly closed container.[3][4][5][9][11][13] Keep away from strong oxidizing agents and strong alkalis.[4]

## Physical and Chemical Properties

Property	Value	Reference
Physical State	Solid, white crystalline powder	[3]
Molecular Mass	166.13 g/mol	[3]
Melting Point	345-348°C	[10]
Solubility in Water	Slightly soluble	[1]

## Accidental Release and First Aid Measures

### Accidental Release

In case of a spill, avoid generating dust.[4][9] Sweep up the spilled substance into a suitable container for disposal.[4][5][6][9][10] Ensure the area is well-ventilated.

### First Aid

- Inhalation: Move the person to fresh air.[3][5][6][10]
- Skin Contact: Wash the affected area with plenty of water.[3][5][6]
- Eye Contact: Rinse cautiously with water for several minutes.[3][4] If irritation persists, seek medical attention.[3][4]
- Ingestion: Rinse mouth with water.[3][5][6] Do not induce vomiting.

## Fire and Explosion Hazards

Isophthalic acid is combustible.[10] Finely dispersed particles can form explosive mixtures in air.[10][14]

## Suitable Extinguishing Media

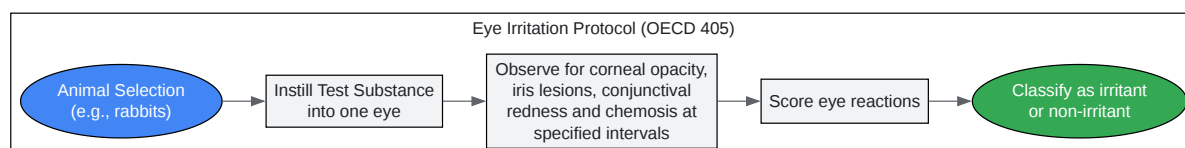
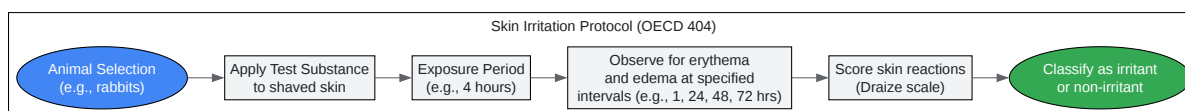
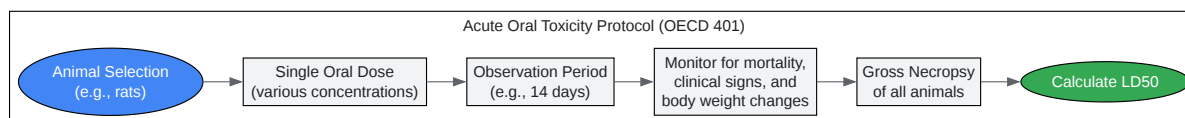
Use dry chemical powder, alcohol-resistant foam, or carbon dioxide.[3][5][6]

## Experimental Protocols

Detailed methodologies for key toxicological assessments are crucial for the interpretation of safety data. Below are generalized protocols for common studies.

### Acute Oral Toxicity (OECD Test Guideline 401)

A study to determine the acute oral toxicity of a substance.



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- To cite this document: BenchChem. [Health and Safety Considerations for Isophthalic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1238265#health-and-safety-considerations-for-isophthalic-acid]

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